

A Comparative Guide to the Analytical Response of Nadolol and Nadolol-d9

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Compound of Interest

Compound Name: Nadolol-d9

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive evaluation of the analytical response of Nadolol and its deuterated internal standard, **Nadolol-d9**. The data and protocols presented herein are intended to assist researchers in developing and validating robust analytical methods for the quantification of Nadolol in various biological matrices. The primary analytical technique discussed is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), a highly selective and sensitive method for bioanalysis.

Quantitative Performance Data

The following tables summarize the key performance characteristics of a validated LC-MS/MS method for the simultaneous determination of Nadolol and **Nadolol-d9**. This data is crucial for assessing the reliability and suitability of the method for pharmacokinetic studies and other quantitative applications.

Table 1: LC-MS/MS Method Parameters

Parameter	Value
Analytical Technique	High-Performance Liquid Chromatography with Tandem Mass Spectrometry (HPLC-MS/MS)[1][2]
Internal Standard	Nadolol-d9[1][2]
Sample Pretreatment	Liquid-Liquid Extraction with ethyl acetate[1][2]
Chromatographic Column	Agilent Zorbax XDB C18 (150 mm × 4.6 mm ID., 3.5 µm)[1][2]
Mobile Phase	10 mM Ammonium Formate : Acetonitrile (20:80 v/v)[1][2]
Flow Rate	0.5 mL/min[1][2]
Injection Volume	15 µL[1][2]
Column Temperature	30°C[1][2]
Total Run Time	2.5 min[1][2]
Ionization Mode	Positive Electrospray Ionization (+ESI)[3]

Table 2: Mass Spectrometric Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Nadolol	310.20	254.10[1][2]
Nadolol-d9 (IS)	319.20	255.00[1][2]

Table 3: Method Validation Data

Parameter	Result
Linearity Range	6 - 3000 ng/mL[1][2]
Lower Limit of Quantification (LLOQ)	6 ng/mL[1][2]
Average Recovery (Nadolol)	100.6%
Inter-day and Intra-day Precision	Within acceptable limits as per FDA guidelines[1][2][3]
Accuracy	Within acceptable limits as per FDA guidelines[1][2][3]

Experimental Protocols

A detailed methodology for the quantitative analysis of Nadolol in rat plasma using **Nadolol-d9** as an internal standard is provided below. This protocol is based on a validated LC-MS/MS method and can be adapted for other biological matrices with appropriate validation.

1. Sample Preparation (Liquid-Liquid Extraction)

- To a 100 µL aliquot of plasma, add the internal standard (**Nadolol-d9**) solution.
- Add 1 mL of ethyl acetate as the extraction solvent.
- Vortex the mixture for 10 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in the mobile phase for injection into the LC-MS/MS system.

2. Chromatographic Conditions

- Column: Agilent Zorbax XDB C18 (150 mm × 4.6 mm ID., 3.5 µm)[1][2].

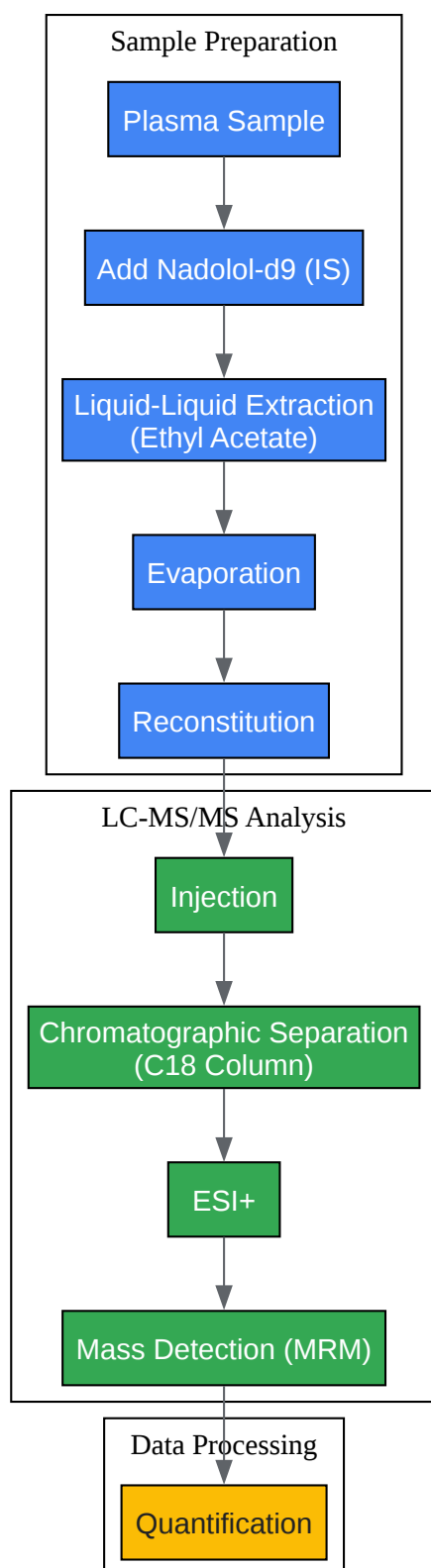
- Mobile Phase: A mixture of 10 mM ammonium formate and acetonitrile in a ratio of 20:80 (v/v)[1][2].
- Flow Rate: 0.5 mL/min[1][2].
- Column Temperature: Maintained at 30°C[1][2].
- Injection Volume: 15 µL[1][2].
- Elution Mode: Isocratic[1][2].

3. Mass Spectrometric Conditions

- Instrument: Tandem Mass Spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in the positive ion mode[3].
- Detection: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Nadolol: m/z 310.20 → 254.10[1][2].
 - **Nadolol-d9**: m/z 319.20 → 255.00[1][2].

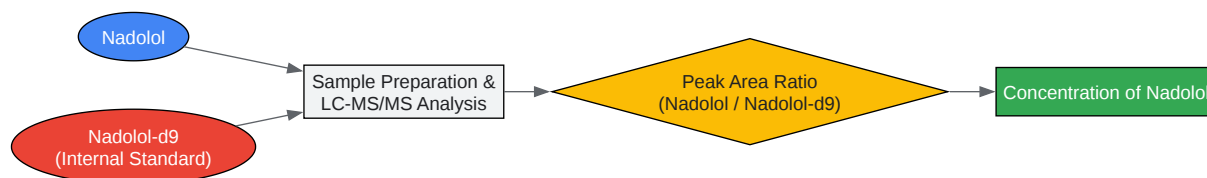
Visualizations

The following diagrams illustrate the experimental workflow and the principle of using a deuterated internal standard in quantitative analysis.



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Caption: Experimental workflow for the bioanalysis of Nadolol.



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Caption: Principle of the internal standard method for quantification.

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References

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